

Safe Disposal of 2-Bromo-1,3,5-trichlorobenzene: A Procedural Guide

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Compound of Interest

Compound Name: 2-Bromo-1,3,5-trichlorobenzene

Cat. No.: B098843

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This guide provides essential safety and logistical information for the proper disposal of **2-Bromo-1,3,5-trichlorobenzene**, catering to researchers, scientists, and professionals in drug development. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Hazard and Safety Information

2-Bromo-1,3,5-trichlorobenzene is a chemical that requires careful handling due to its potential health and environmental hazards.^[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} Adherence to safety protocols is crucial to minimize exposure and prevent environmental contamination.

Hazard Classification	GHS Code	Description
Acute toxicity, oral	H302	Harmful if swallowed ^{[1][2]}
Skin corrosion/irritation	H315	Causes skin irritation ^{[1][2]}
Serious eye damage/eye irritation	H319	Causes serious eye irritation ^{[1][2]}
Specific target organ toxicity	H335	May cause respiratory irritation ^{[1][2]}

Personal Protective Equipment (PPE)

When handling **2-Bromo-1,3,5-trichlorobenzene**, it is imperative to use appropriate personal protective equipment (PPE). This includes:

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Hand Protection: Use protective gloves. Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[2]
- Body Protection: Wear a complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[2]
- Respiratory Protection: For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.[2]

Disposal Protocol

The primary method for the disposal of **2-Bromo-1,3,5-trichlorobenzene** is to treat it as hazardous waste. It should be disposed of by a licensed chemical destruction plant or by controlled incineration.[4]

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Carefully sweep up the solid **2-Bromo-1,3,5-trichlorobenzene**, avoiding dust formation. [2][3] If appropriate, moisten the material slightly to prevent dusting.[4]
 - Place the collected material into a suitable, clearly labeled, and closed container for disposal.[2][3]
- Container Labeling:
 - Label the waste container with "Hazardous Waste," the chemical name "**2-Bromo-1,3,5-trichlorobenzene**," and the associated hazard symbols (e.g., harmful, irritant).

- Temporary Storage:
 - Store the sealed waste container in a dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[3]
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste through an approved waste disposal plant.[3][5]
 - Do not let this chemical enter the environment.[3] Do not discharge to sewer systems.[4]

Spill Management

In the event of a spill:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the spill from spreading and entering drains.
- Clean-up:
 - Wear appropriate PPE.
 - Sweep up the spilled solid and place it in a suitable container for disposal.[2][3]
 - Wash the spill area thoroughly with soap and water.

Disposal Workflow

Caption: Workflow for the proper disposal of **2-Bromo-1,3,5-trichlorobenzene**.

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